

A Comprehensive Technical Guide to 2-Hydroxy-3-methoxychalcone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Hydroxy-3-methoxychalcone

Cat. No.: B14668667

[Get Quote](#)

This guide provides an in-depth overview of **2-Hydroxy-3-methoxychalcone**, a chemical compound belonging to the chalcone family. It is intended for researchers, scientists, and professionals in the field of drug development. This document outlines the compound's chemical identity, including its IUPAC name and CAS number, and addresses potential naming ambiguities.

Chemical Identity and Structure

The nomenclature of substituted chalcones can be ambiguous. The position of substituents on the two phenyl rings of the chalcone backbone is critical for accurate identification. For "**2-Hydroxy-3-methoxychalcone**," two primary isomers exist depending on the placement of the hydroxyl and methoxy groups.

Isomer 1: 2'-Hydroxy-3-methoxychalcone

In this isomer, the hydroxyl group is located at the 2' position of the phenyl ring attached to the carbonyl group, and the methoxy group is at the 3 position of the other phenyl ring.

- Common Name: 2'-Hydroxy-3-methoxychalcone
- IUPAC Name: (E)-1-(2-hydroxyphenyl)-3-(3-methoxyphenyl)prop-2-en-1-one^[1]
- CAS Number: 7146-86-3^{[1][2]}

Isomer 2: 2-Hydroxy-3-methoxychalcone

In this isomer, both the hydroxyl and methoxy groups are substituents on the same phenyl ring, which is attached to the carbon-carbon double bond.

- IUPAC Name: (E)-3-(2-hydroxy-3-methoxyphenyl)-1-phenylprop-2-en-1-one[3]
- CAS Number: 144100-21-0[3]

Physicochemical Data

A summary of the key physicochemical properties for both isomers is presented below for comparative analysis.

Property	2'-Hydroxy-3-methoxychalcone	3-(2-Hydroxy-3-methoxyphenyl)-1-phenylpropenone
Molecular Formula	C ₁₆ H ₁₄ O ₃ [1][2]	C ₁₆ H ₁₄ O ₃ [3]
Molecular Weight	254.28 g/mol [2]	254.28 g/mol [3]
Boiling Point	434.5 °C[2]	Not available
Flash Point	162.8 °C[2]	Not available

Experimental Protocols

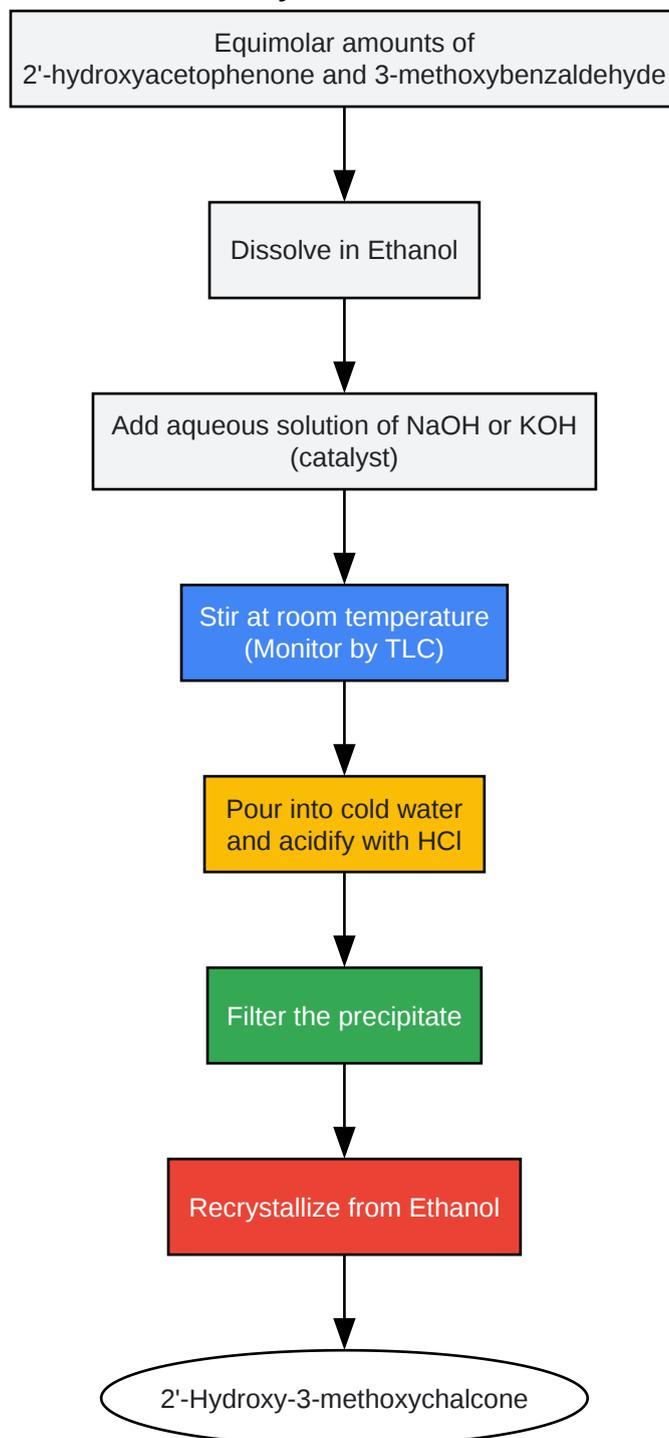
Detailed experimental protocols for the synthesis and characterization of chalcones are crucial for reproducibility and further research. The following outlines a general methodology for the Claisen-Schmidt condensation, a common method for synthesizing chalcones.

General Synthesis of 2-Hydroxy-3-methoxychalcone via Claisen-Schmidt Condensation

This protocol describes a typical base-catalyzed condensation reaction between an appropriate acetophenone and a benzaldehyde.

- Workflow Diagram

General Synthesis Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of 2'-Hydroxy-3-methoxychalcone.

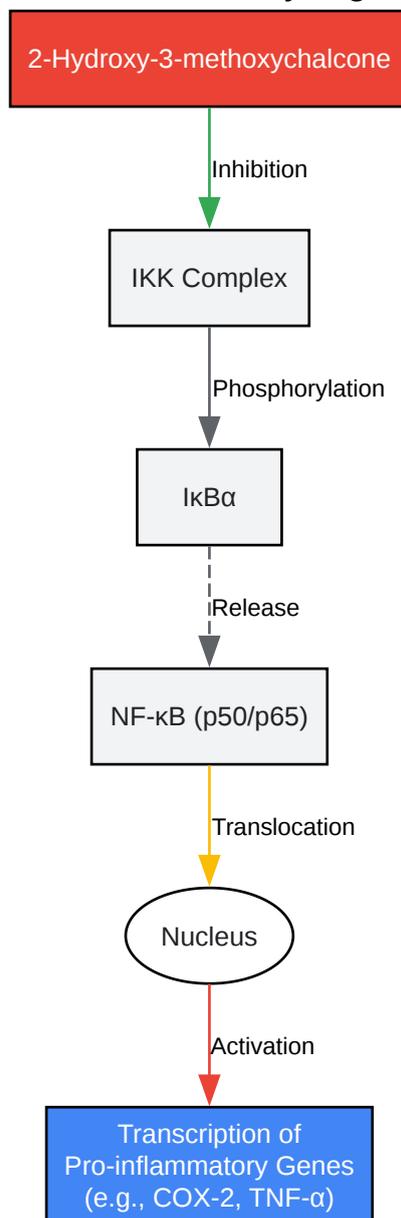
- Detailed Steps:

- **Reactant Preparation:** Dissolve equimolar amounts of the corresponding substituted acetophenone and benzaldehyde in a suitable solvent, typically ethanol or methanol.
- **Catalysis:** Slowly add a catalytic amount of a strong base, such as aqueous sodium hydroxide or potassium hydroxide, to the reaction mixture.
- **Reaction:** Stir the mixture at room temperature. The progress of the reaction is monitored by thin-layer chromatography (TLC).
- **Workup:** Once the reaction is complete, pour the mixture into a beaker of crushed ice and water. Acidify the solution with dilute hydrochloric acid to precipitate the chalcone.
- **Purification:** Filter the crude product, wash it with cold water, and then purify it by recrystallization from a suitable solvent like ethanol.

Signaling Pathways

Chalcones are known to interact with various biological pathways. The diagram below illustrates a hypothetical signaling pathway that could be modulated by a chalcone derivative, leading to an anti-inflammatory response.

Hypothetical Anti-inflammatory Signaling Pathway



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2'-Hydroxy-3-methoxychalcone | C16H14O3 | CID 5840229 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2'-Hydroxy-3-methoxychalcone | 7146-86-3 | FH66393 [biosynth.com]
- 3. 2-Hydroxy-3-methoxychalcone | C16H14O3 | CID 5853527 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 2-Hydroxy-3-methoxychalcone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14668667#iupac-name-and-cas-number-for-2-hydroxy-3-methoxychalcone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com